

Prop-2-ynyl Dodecanoate: A Technical Guide for Researchers

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Compound of Interest		
Compound Name:	Prop-2-ynyl dodecanoate	
Cat. No.:	B15487246	Get Quote

Foreword

Prop-2-ynyl dodecanoate, also commonly known as propargyl dodecanoate or propargyl laurate, is a versatile ester molecule of significant interest to the scientific community, particularly those engaged in chemical biology, drug discovery, and materials science. Its unique chemical structure, featuring a terminal alkyne group, renders it a valuable building block for a variety of chemical transformations, most notably in the realm of copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC), a cornerstone of "click chemistry." This technical guide provides a comprehensive overview of the synthesis, properties, and applications of **prop-2-ynyl dodecanoate**, with a focus on experimental details and data relevant to a research and development setting.

Chemical Identity and Properties

While a specific CAS Registry Number for **prop-2-ynyl dodecanoate** is not readily available in public databases, its key identifiers and physicochemical properties have been characterized in scientific literature. For unambiguous identification, the CAS numbers of its constituent precursors are provided.



Parameter	Value	Reference
IUPAC Name	Prop-2-yn-1-yl dodecanoate	N/A
Synonyms	Propargyl dodecanoate, Propargyl laurate	N/A
Molecular Formula	C15H26O2	N/A
Molecular Weight	238.37 g/mol	N/A
Boiling Point	113-120 °C at 1.4 mmHg	N/A
CAS Number (Dodecanoic Acid)	143-07-7	[1]
CAS Number (Propargyl Alcohol)	107-19-7	N/A

Table 1: Chemical Identifiers and Physical Properties of **Prop-2-ynyl Dodecanoate** and its Precursors.

Synthesis of Prop-2-ynyl Dodecanoate

The primary and most straightforward method for the synthesis of **prop-2-ynyl dodecanoate** is the Fischer esterification of dodecanoic acid with propargyl alcohol. This reaction is typically catalyzed by a strong acid.

Experimental Protocol: Fischer Esterification

This protocol is adapted from established esterification procedures.

Materials:

- Dodecanoic acid (Lauric acid)
- Propargyl alcohol (Prop-2-yn-1-ol)
- p-Toluenesulfonic acid (PTSA) or concentrated Sulfuric Acid (H₂SO₄)
- Toluene (or another suitable solvent for azeotropic removal of water)



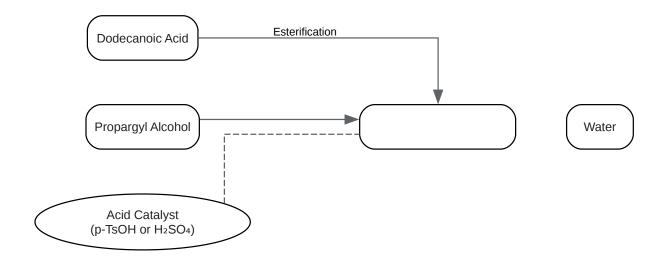
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate or sodium sulfate
- Organic solvents for extraction and chromatography (e.g., ethyl acetate, hexanes)

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, dissolve dodecanoic acid in a minimal amount of toluene.
- Addition of Reagents: Add a molar excess (typically 1.5 to 3 equivalents) of propargyl alcohol
 to the solution, followed by a catalytic amount of p-toluenesulfonic acid (approximately 1-5
 mol%).
- Reaction: Heat the mixture to reflux. The water produced during the esterification will be azeotropically removed and collected in the Dean-Stark trap, driving the reaction to completion. Monitor the progress of the reaction by thin-layer chromatography (TLC).
- Work-up: Once the reaction is complete (as indicated by the consumption of the limiting reagent), cool the reaction mixture to room temperature. Dilute the mixture with an organic solvent such as ethyl acetate and wash it sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: The crude product can be purified by vacuum distillation or column chromatography on silica gel to yield pure prop-2-ynyl dodecanoate.

Diagram 1: Synthesis of Prop-2-ynyl Dodecanoate





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Caption: Fischer esterification of dodecanoic acid and propargyl alcohol.

Applications in Research and Development

The presence of a terminal alkyne functionality makes **prop-2-ynyl dodecanoate** a valuable tool in bioconjugation and material science through "click chemistry."

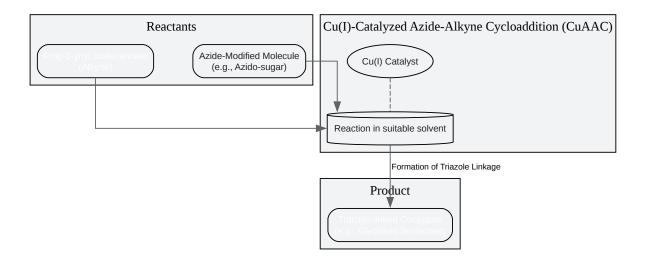
Click Chemistry and Bioconjugation

Prop-2-ynyl dodecanoate can be readily reacted with azide-containing molecules in the presence of a copper(I) catalyst to form a stable triazole linkage. This highly efficient and specific reaction allows for the conjugation of the dodecanoate lipid chain to a wide variety of substrates, including biomolecules and polymers.

One notable application is in the synthesis of glycolipid-based surfactants. By reacting **prop-2-ynyl dodecanoate** with an azide-modified sugar, novel surfactants with potential applications in drug delivery and formulation can be created.

Diagram 2: Click Chemistry Workflow





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Caption: Workflow for bioconjugation using **prop-2-ynyl dodecanoate** via click chemistry.

Characterization Data

A United States Patent provides the following characterization data for propargyl dodecanoate:

Analysis	Calculated	Found
% Carbon	75.58	75.40
% Hydrogen	11.00	11.24

Table 2: Elemental Analysis of Propargyl Dodecanoate.

Further characterization would typically involve spectroscopic methods such as Nuclear Magnetic Resonance (NMR) to confirm the structure, Infrared (IR) spectroscopy to identify the ester and alkyne functional groups, and Mass Spectrometry (MS) to determine the molecular weight.



Conclusion

Prop-2-ynyl dodecanoate is a readily synthesizable and highly functionalized molecule with significant potential for researchers in various scientific disciplines. Its utility as a "clickable" lipid building block opens up numerous possibilities for the creation of novel conjugates and materials. The information and protocols provided in this guide are intended to facilitate the synthesis and application of this versatile compound in a research setting.

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References

- 1. larodan.com [larodan.com]
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